

Spectroscopic Analysis of 3,4,5,6-Tetrahydrophthalimide: A Technical Guide

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Compound of Interest

Compound Name: 3,4,5,6-Tetrahydrophthalimide

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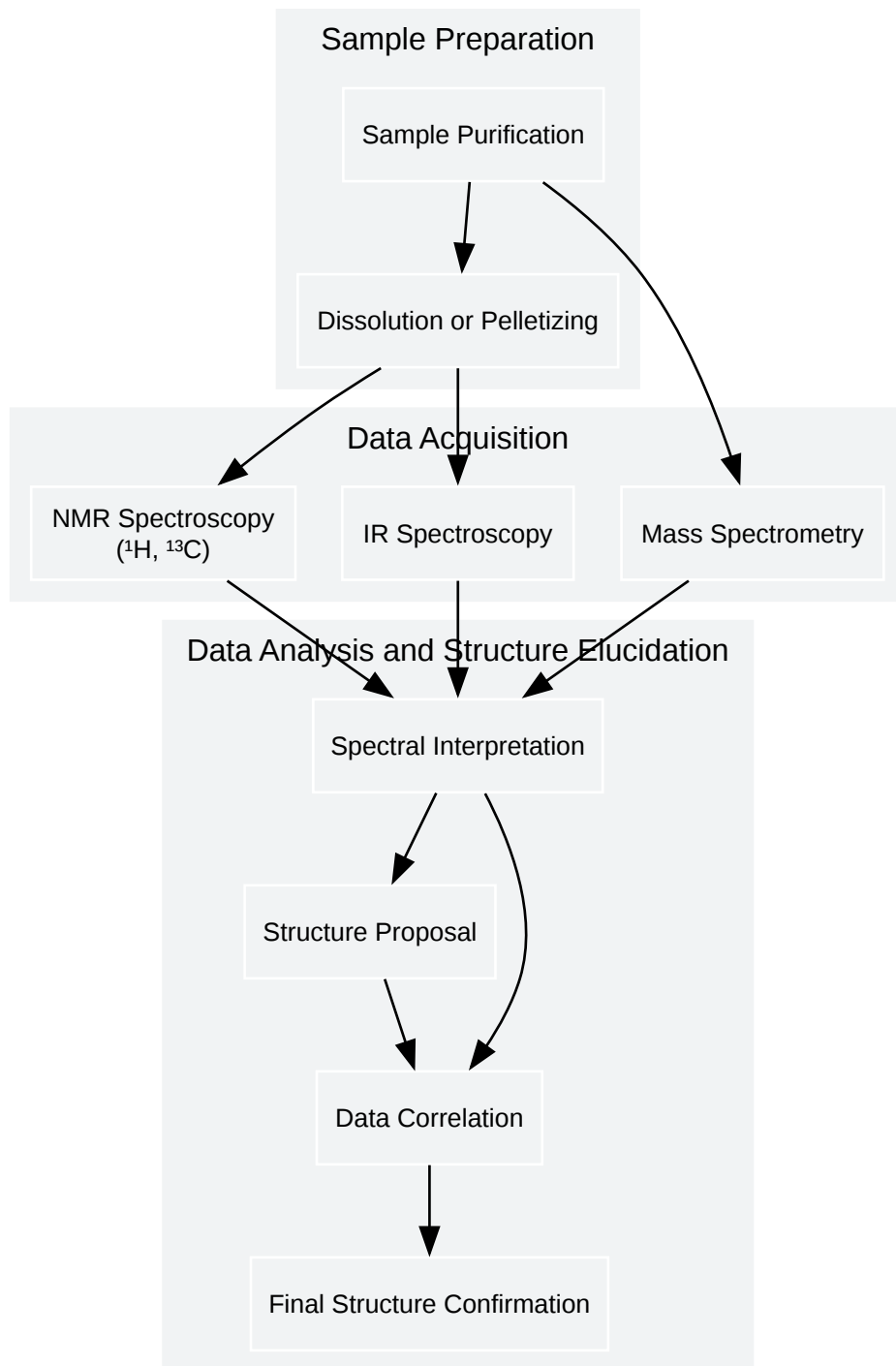
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3,4,5,6-tetrahydrophthalimide** (CAS No: 4720-86-9), a molecule of interest in various chemical and pharmaceutical research fields. Due to the limited availability of a complete set of published spectra for this specific isomer, this document also includes data for the closely related isomer, *cis*-1,2,3,6-tetrahydrophthalimide, for comparative purposes. The guide details experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data and includes visualizations to illustrate molecular structure and analytical workflows.

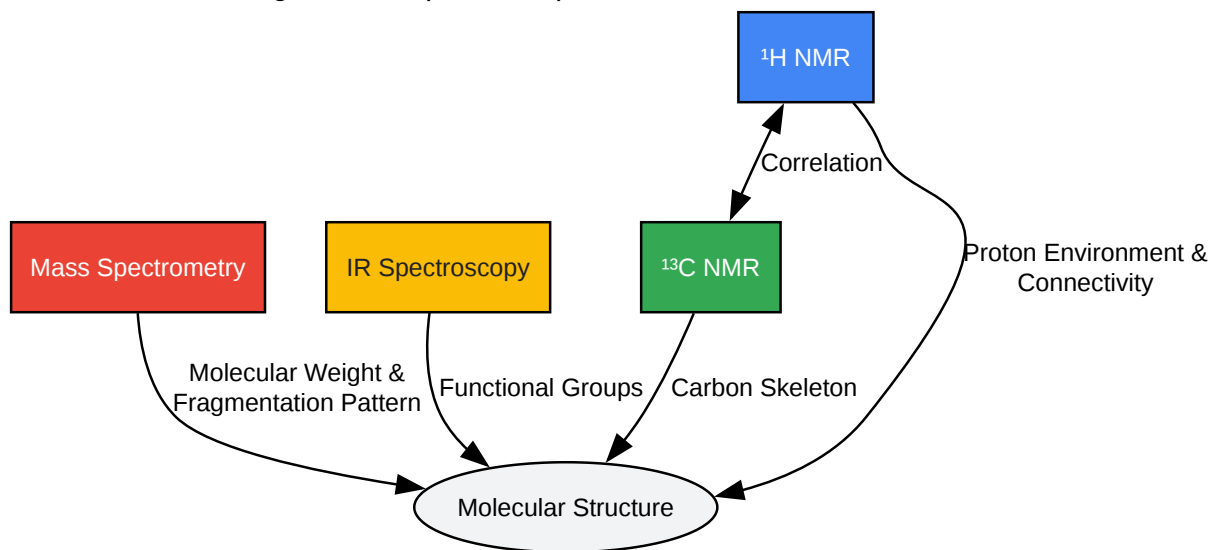
Molecular Structure

3,4,5,6-Tetrahydrophthalimide is a cyclic imide with a molecular formula of $C_8H_9NO_2$ and a molecular weight of 151.16 g/mol ^[1] Its structure consists of a cyclohexene ring fused to a pyrrolidine-2,5-dione ring system.

General Workflow for Spectroscopic Analysis



Integration of Spectroscopic Data for Structure Elucidation

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References

- 1. 3,4,5,6-Tetrahydrophthalimide | 4720-86-9 | Benchchem [benchchem.com]
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